

Application Notes and Protocols: Preparation of c-Met Inhibitor Stock Solution

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Compound of Interest

Compound Name: *c-Met-IN-16*

Cat. No.: *B15579881*

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Introduction

The c-Met receptor tyrosine kinase and its ligand, hepatocyte growth factor (HGF), play crucial roles in various cellular processes, including proliferation, survival, and motility.^{[1][2]}

Dysregulation of the HGF/c-Met signaling pathway is implicated in the development and progression of numerous cancers, making it a prime target for therapeutic intervention.^{[3][4][5]} Small molecule inhibitors targeting the ATP-binding site of c-Met are a significant class of anti-cancer agents.^[3] Accurate and consistent preparation of stock solutions for these inhibitors is fundamental to obtaining reliable and reproducible experimental results in drug screening and development.

This document provides a detailed protocol for the preparation of a stock solution for a representative c-Met inhibitor, herein referred to as **c-Met-IN-16** (using ABN401 as a model compound based on available data). These guidelines are intended to ensure the stability and accurate concentration of the inhibitor for use in various in vitro and in vivo experimental settings.

Quantitative Data Summary

For reproducible experiments, it is critical to understand the physicochemical properties of the c-Met inhibitor. The following table summarizes key quantitative data for a representative c-Met inhibitor.

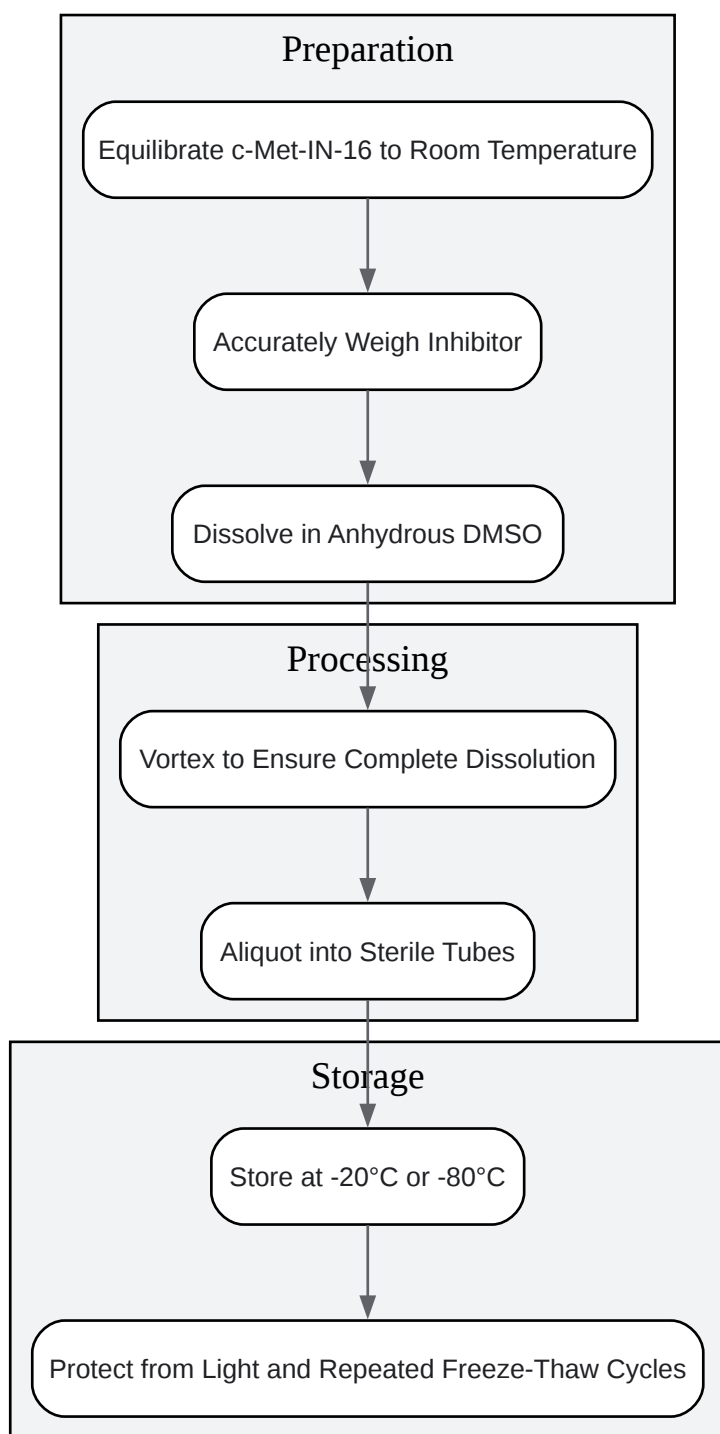
Property	Value	Reference
Molecular Weight	556.58 g/mol	[6]
Solubility (DMSO)	40 mg/mL	[6]
Recommended Storage (Solid)	2-8°C	[6]
Recommended Storage (Stock Solution)	-20°C or -80°C	[7]
pKa	7.49	[8][9]
Log P	2.46	[8][9]

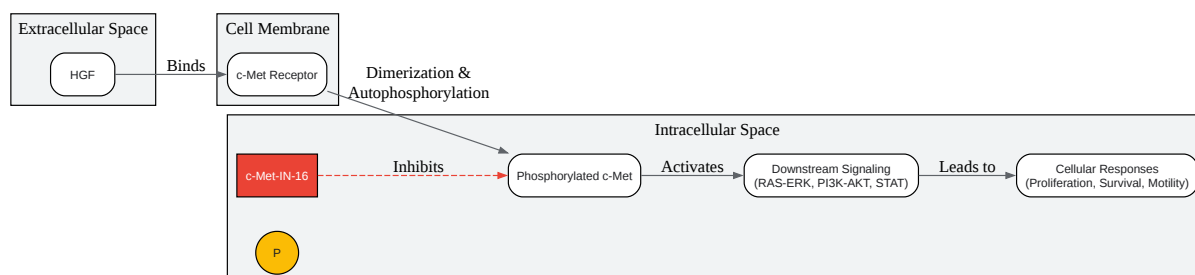
Experimental Protocols

Materials

- **c-Met-IN-16** (or equivalent c-Met inhibitor) powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation Workflow





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